

D-2-Aminohexanoic acid-d9 molecular weight and formula

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Compound of Interest

Compound Name: D-2-Aminohexanoic acid-d9

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Technical Data Sheet: D-2-Aminohexanoic acid-d9

This document provides core technical specifications for the deuterated analog of D-2-Aminohexanoic acid, **D-2-Aminohexanoic acid-d9**. The inclusion of nine deuterium atoms makes this compound a valuable tool in metabolic research and pharmacokinetic studies, often used as an internal standard for mass spectrometry applications.

Physicochemical Properties

The fundamental molecular characteristics of **D-2-Aminohexanoic acid-d9** are summarized below. These properties are identical for the D-, L-, and DL-stereoisomers.

Property	Value
Molecular Formula	C ₆ H ₄ D ₉ NO ₂ [1][2]
Molecular Weight	140.23 g/mol [1][2][3]
Systematic Name	(2R)-2-Aminohexanoic-3,3,4,4,5,5,6,6,6-d9 acid
Common Synonym	D-Norleucine-d9

D-2-Aminohexanoic acid-d9 is the isotopically labeled form of D-2-Aminohexanoic acid (also known as D-norleucine). In this molecule, nine hydrogen atoms on the hexanoic acid backbone

have been substituted with deuterium.[3] This substitution results in a significant increase in molecular mass compared to the non-deuterated form ($C_6H_{13}NO_2$, MW 131.17 g/mol), which is crucial for its use in tracer studies.[3]

Note on Experimental Protocols and Visualizations: The determination of molecular weight and formula for a specific compound like **D-2-Aminohexanoic acid-d9** is typically achieved through standard analytical techniques such as mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy. As these are routine characterization methods, detailed experimental protocols are not provided here. Signaling pathways are not applicable to the physicochemical properties of a single small molecule.

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References

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